

# Ethyl tetrahydropyran-4-ylacetate chemical structure

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Ethyl tetrahydropyran-4-ylacetate

Cat. No.: B010011

[Get Quote](#)

## An In-Depth Technical Guide to Ethyl Tetrahydropyran-4-ylacetate

This guide provides a comprehensive technical overview of **Ethyl tetrahydropyran-4-ylacetate**, a key intermediate in synthetic organic chemistry. Designed for researchers, scientists, and professionals in drug development, this document delves into the molecule's structure, synthesis, analytical characterization, and applications, grounding all information in established scientific principles and methodologies.

## Introduction and Molecular Identity

**Ethyl tetrahydropyran-4-ylacetate** (CAS No: 103260-44-2) is a heterocyclic organic compound featuring a saturated six-membered tetrahydropyran ring linked to an ethyl acetate group.<sup>[1][2][3]</sup> Its structure combines the stability of the cyclic ether with the reactive potential of the ester functional group, making it a versatile building block in the synthesis of more complex molecules, particularly within medicinal chemistry.<sup>[3]</sup> The tetrahydropyran motif itself is a common scaffold in various biologically active compounds.<sup>[4]</sup>

This guide will elucidate the fundamental chemical and physical properties of this compound, provide a detailed synthesis protocol, outline methods for its structural verification, and discuss its relevance in modern chemical research.

## Chemical Structure

The core structure consists of a tetrahydropyran ring substituted at the 4-position with an acetic acid ethyl ester moiety.

Caption: Chemical structure of **Ethyl tetrahydropyran-4-ylacetate**.

## Physicochemical and Spectroscopic Data

The identity and purity of **Ethyl tetrahydropyran-4-ylacetate** are established through its distinct physical properties and spectroscopic signatures.

### Physicochemical Properties

The compound is typically a colorless to light yellow liquid at room temperature.<sup>[1][3]</sup> Its properties make it soluble in many organic solvents, while its polarity is moderate.<sup>[3]</sup>

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>3</sub>	<sup>[2][5]</sup>
Molecular Weight	172.22 g/mol	<sup>[2]</sup>
CAS Number	103260-44-2	<sup>[1][2]</sup>
Appearance	Colorless to light yellow liquid	<sup>[1][5]</sup>
Boiling Point	73-75 °C at 0.2 mmHg	<sup>[1]</sup>
Density	1.0268 g/cm <sup>3</sup> (at 13.4 °C)	<sup>[1]</sup>
SMILES	CCOC(=O)CC1CCOCC1	<sup>[6][7]</sup>
InChI Key	JLMMMEDWRUVCEW-UHFFFAOYSA-N	<sup>[7][8]</sup>

### Spectroscopic Profile

Structural confirmation relies on standard analytical techniques.

- Mass Spectrometry (MS): In positive-ion mode electrospray ionization (ESI), the compound is expected to show a prominent peak for the protonated molecule ([M+H]<sup>+</sup>) at an m/z of approximately 173.1172.<sup>[1][6]</sup>

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR spectroscopy is used to confirm the proton environment. The spectrum will characteristically show signals for the ethyl group (a triplet and a quartet), the protons on the tetrahydropyran ring, and the methylene protons adjacent to the carbonyl group.[8]
- Infrared (IR) Spectroscopy: The IR spectrum provides definitive evidence of its functional groups. Key absorptions include a strong  $\text{C}=\text{O}$  stretching vibration for the ester carbonyl group around  $1735\text{--}1750\text{ cm}^{-1}$ , and  $\text{C}-\text{O}$  stretching vibrations for the ether and ester linkages between  $1000\text{--}1300\text{ cm}^{-1}$ . [9] The absence of a broad  $\text{O}-\text{H}$  band ( $3300\text{--}2500\text{ cm}^{-1}$ ) distinguishes it from its corresponding carboxylic acid.[9]

## Synthesis Protocol

**Ethyl tetrahydropyran-4-ylacetate** is commonly synthesized via the reduction of its unsaturated precursor, Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate.[1] This process involves the catalytic hydrogenation of the exocyclic double bond.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of **Ethyl tetrahydropyran-4-ylacetate**.

## Detailed Experimental Methodology

This protocol is based on established literature procedures for the reduction of  $\alpha,\beta$ -unsaturated esters.[1]

Objective: To synthesize **Ethyl tetrahydropyran-4-ylacetate** from Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate.

#### Materials:

- Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate (1.0 eq)[10]
- Palladium on carbon (Pd/C, 5-10 mol%) or another suitable Palladium catalyst[1]
- Ammonium formate (NH<sub>4</sub>COOH, excess) or hydrogen gas (H<sub>2</sub>)[1]
- Solvent (e.g., Ethanol or Methanol)
- Standard laboratory glassware and safety equipment

#### Procedure:

- Vessel Preparation: A round-bottom flask is charged with Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate and a suitable solvent like ethanol.
- Reagent Addition: The palladium catalyst is added carefully under an inert atmosphere (e.g., nitrogen or argon). Subsequently, the reducing agent (ammonium formate) is added.[1] Alternatively, the reaction can be performed under a hydrogen atmosphere.
- Reaction Conditions: The reaction mixture is heated to approximately 80 °C and stirred vigorously.[1] The progress of the reaction should be monitored by an appropriate technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC), until the starting material is fully consumed.
- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The palladium catalyst is removed by filtration through a pad of celite. The filtrate is then concentrated under reduced pressure to remove the solvent.
- Purification: The resulting crude product can be purified by vacuum distillation to yield the final product as a colorless oil.[1]

Validation: The identity and purity of the synthesized product must be confirmed using the analytical methods described in Section 2.2 (MS, NMR, IR).

## Applications in Drug Discovery and Development

While **Ethyl tetrahydropyran-4-ylacetate** is not typically an active pharmaceutical ingredient (API) itself, it serves as a valuable intermediate. The tetrahydropyran (THP) ring is a privileged scaffold in medicinal chemistry, appearing in numerous approved drugs.<sup>[4]</sup> Its incorporation can improve pharmacokinetic properties such as solubility and metabolic stability.

The utility of this compound lies in its ability to introduce the tetrahydropyran moiety into a larger target molecule. The ester functional group provides a reactive handle for further chemical transformations, such as:

- **Hydrolysis:** Conversion to the corresponding carboxylic acid, (tetrahydropyran-4-yl)acetic acid, which can then be coupled with amines to form amides.
- **Reduction:** Reduction of the ester to form 2-(tetrahydropyran-4-yl)ethanol.
- **Transesterification:** Reaction with other alcohols to form different esters.<sup>[3]</sup>

These transformations allow for the integration of the THP-acetate fragment into diverse molecular architectures, making it a key building block for creating libraries of compounds for biological screening.

## Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be followed.

- **Hazards:** **Ethyl tetrahydropyran-4-ylacetate** is classified as an irritant.<sup>[1]</sup> It may cause skin, eye, and respiratory tract irritation.<sup>[1][11]</sup>
- **Handling:** Work should be conducted in a well-ventilated fume hood.<sup>[12]</sup> Personal protective equipment (PPE), including safety goggles, laboratory coat, and chemical-resistant gloves, is mandatory.<sup>[12]</sup>
- **Storage:** The compound should be stored in a tightly sealed container in a cool, dry place under an inert atmosphere to prevent hydrolysis and degradation.<sup>[1]</sup>

Always consult the latest Safety Data Sheet (SDS) before handling this chemical.

## Conclusion

**Ethyl tetrahydropyran-4-ylacetate** is a foundational chemical intermediate whose value is derived from its stable heterocyclic core and versatile ester functionality. The straightforward synthesis and well-defined analytical profile make it a reliable component in multi-step synthetic campaigns. For researchers in drug discovery, it offers a validated and efficient means of incorporating the beneficial tetrahydropyran scaffold into novel molecular designs, underscoring its continued importance in the field of medicinal chemistry.

## References

- Ethyl tetrahydropyran-4-ylacet
- 1260-44-2 | Ethyl tetrahydropyran-4-yl-acet
- 3-Ethyl-tetrahydropyran - Chemical & Physical Properties. Cheméo. [Link]
- Applications of oxetanes in drug discovery and medicinal chemistry. PubMed Central. [Link]
- Infrared spectrum of ethyl ethano

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. ETHYL TETRAHYDROPYRAN-4-YL-ACETATE CAS#: 103260-44-2 [m.chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. CAS 103260-44-2: ETHYL TETRAHYDROPYRAN-4-YL-ACETATE [cymitquimica.com]
- 4. Applications of oxetanes in drug discovery and medicinal chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ETHYL TETRAHYDROPYRAN-4-YL-ACETATE | CymitQuimica [cymitquimica.com]
- 6. PubChemLite - Ethyl tetrahydropyran-4-ylacetate (C9H16O3) [pubchemlite.lcsb.uni.lu]
- 7. fluorochem.co.uk [fluorochem.co.uk]
- 8. ETHYL TETRAHYDROPYRAN-4-YL-ACETATE(103260-44-2) 1H NMR [m.chemicalbook.com]
- 9. infrared spectrum of ethyl ethanoate prominent wavenumbers cm-1 detecting functional groups present finger print for identification of ethyl acetate image diagram doc brown's

advanced organic chemistry revision notes [docbrown.info]

- 10. Ethyl (tetrahydro-4H-pyran-4-ylidene)acetate | 130312-00-4 [chemicalbook.com]
- 11. uwm.edu [uwm.edu]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Ethyl tetrahydropyran-4-ylacetate chemical structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b010011#ethyl-tetrahydropyran-4-ylacetate-chemical-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)